

# 2-Hydroxyeupatolide natural sources and discovery

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## Compound of Interest

Compound Name: **2-Hydroxyeupatolide**

Cat. No.: **B15590506**

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**2-Hydroxyeupatolide** | C15H20O4 - PubChem **2-Hydroxyeupatolide** is a natural product found in *Eupatorium mikanioides* and *Eupatorium chinense* with data available. --INVALID-LINK-- **Eupatolide** - an overview | ScienceDirect Topics **Eupatolide** is a major sesquiterpene lactone of *Eupatorium fortunei* Turcz. (Asteraceae). **Eupatolide** has been reported to have various pharmacological activities, including anti-inflammatory, anti-tumor, and anti-angiogenic effects. --INVALID-LINK-- **Eupatolide**, a sesquiterpene lactone in *Eupatorium fortunei*, inhibits ... **Eupatolide** is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the anti-inflammatory effects of **eupatolide** on lipopolysaccharide (LPS)-induced inflammatory responses in vitro and in vivo. **Eupatolide** inhibited the production of nitric oxide (NO), prostaglandin E2 (PGE2), and pro ... --INVALID-LINK-- **Eupatolide** inhibits proliferation and induces apoptosis in human ... **Eupatolide**, a sesquiterpene lactone isolated from the aerial parts of *Eupatorium fortunei* Turcz, has been found to possess various biological activities, including anti-inflammatory and anti-tumor effects. However, the molecular mechanisms underlying its anti-tumor activity are not fully understood. In the present study, we ... --INVALID-LINK-- **Eupatolide**, a novel heat shock protein 90 inhibitor, has potent ... **Eupatolide** is a sesquiterpene lactone that has been shown to have anticancer activity. In this study, we investigated the effects of **eupatolide** on heat shock protein 90 (Hsp90) and its potential as an anticancer agent. **Eupatolide** was found to bind to Hsp90 and inhibit its chaperone function, leading to the degradation of Hsp90 ... --INVALID-LINK-- **Eupatolide** induces apoptosis in human oral squamous cell carcinoma ... **Eupatolide**, a sesquiterpene lactone isolated from *Eupatorium fortunei*, has been shown to have anticancer activity. In this study, we investigated the effects of **eupatolide** on human oral squamous cell carcinoma (OSCC) cells. **Eupatolide** was found to induce apoptosis in OSCC cells in a dose- and time-dependent manner. --

INVALID-LINK-- Natural sources, chemistry, and pharmacology of eupatolide Eupatolide is a germacrane-type sesquiterpene lactone, which was first isolated from the leaves and stems of *Eupatorium formosanum*. It is also found in other species of the genus *Eupatorium*, such as *E. fortunei*, *E. chinense*, and *E. cannabinum*. Eupatolide has been shown to possess a wide range of pharmacological activities, including ... --INVALID-LINK-- Eupatolide induces apoptosis in human breast cancer cells through ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human breast cancer cells. Eupatolide was found to induce apoptosis in breast cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide, a sesquiterpene lactone from *Eupatorium* ... - Springer Eupatolide is a sesquiterpene lactone that has been isolated from several species of the genus *Eupatorium*. It has been shown to possess a variety of biological activities, including anti-inflammatory, anti-tumor, and anti-angiogenic effects. --INVALID-LINK-- Eupatolide induces apoptosis in human colon cancer cells through ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human colon cancer cells. Eupatolide was found to induce apoptosis in colon cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide suppresses the growth of human gastric cancer cells by ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human gastric cancer cells. Eupatolide was found to suppress the growth of gastric cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide induces G2/M cell cycle arrest and apoptosis in human ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human bladder cancer cells. Eupatolide was found to induce G2/M cell cycle arrest and apoptosis in bladder cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Anti-inflammatory constituents from *Eupatorium chinense* - ScienceDirect Chromatographic separation of the ethanol extract of the whole plant of *Eupatorium chinense* led to the isolation of two new sesquiterpenoids, (1 $\beta$ , 5 $\beta$ , 6 $\alpha$ , 7 $\alpha$ , 10 $\alpha$ )-1-hydroperoxy-6-hydroxy-germacra-4(15), 9-dien-12, 8-olide (1), and (1 $\beta$ , 5 $\beta$ , 6 $\alpha$ , 7 $\alpha$ , 10 $\alpha$ )-1, 6-dihydroxy-germacra-4(15), 9-dien-12, 8-olide (2), together with 10 known compounds. The structures of the new compounds were elucidated by spectroscopic methods, including 1D and 2D NMR and HR-ESI-MS. The absolute configurations were determined by X-ray diffraction analysis and comparison of the experimental and calculated ECD data. All the isolated compounds were tested for their inhibitory effects on nitric oxide (NO) production in lipopolysaccharide (LPS)-activated RAW 264.7 macrophages. Compounds 1 and 2 showed potent inhibitory effects with IC50 values of 3.2 and 4.5  $\mu$ M, respectively. --INVALID-LINK-- Eupatolide: a review of its

pharmacology, and ... - PubMed Eupatolide is a sesquiterpene lactone of the germacrane type, which was first isolated from *Eupatorium formosanum*. It is also found in other species of the genus *Eupatorium*, such as *E. fortunei*, *E. chinense*, and *E. cannabinum*. Eupatolide has been shown to possess a wide range of pharmacological activities, including anti-inflammatory, anti-tumor, anti-angiogenic, and anti-viral effects. --INVALID-LINK-- Eupatolide Induces Apoptosis and Inhibits Proliferation in Multiple ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on multiple myeloma (MM) cells. Eupatolide was found to induce apoptosis and inhibit proliferation in MM cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide, a major bioactive sesquiterpenoid from *Eupatorium* ... Eupatolide is a major bioactive sesquiterpenoid found in *Eupatorium* species. It has been shown to have a wide range of pharmacological activities, including anti-inflammatory, anti-tumor, and anti-angiogenic effects. --INVALID-LINK-- Eupatolide suppresses tumor growth and metastasis in an orthotopic ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on an orthotopic mouse model of pancreatic cancer. Eupatolide was found to suppress tumor growth and metastasis in a dose-dependent manner. --INVALID-LINK-- Eupatolide inhibits the growth of human prostate cancer cells by ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human prostate cancer cells. Eupatolide was found to inhibit the growth of prostate cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Sesquiterpene Lactones from *Eupatorium chinense* and Their ... Four new germacrane-type sesquiterpene lactones, namely, 1 $\beta$ -hydroperoxy-6 $\alpha$ -hydroxy-germacra-4(15), 9-dien-12, 8 $\alpha$ -olide (1), 1 $\beta$ , 6 $\alpha$ -dihydroxy-germacra-4(15), 9-dien-12, 8 $\alpha$ -olide (2), 1 $\beta$ -hydroperoxy-6 $\alpha$ -hydroxy-germacra-4(15), 10(14)-dien-12, 8 $\alpha$ -olide (3), and 1 $\beta$ , 6 $\alpha$ -dihydroxy-germacra-4(15), 10(14)-dien-12, 8 $\alpha$ -olide (4), together with seven known sesquiterpene lactones (5-11), were isolated from the whole plants of *Eupatorium chinense*. Their structures were elucidated by extensive spectroscopic analysis, including 1D and 2D NMR and HR-ESI-MS. The absolute configurations of compounds 1-4 were determined by comparison of their experimental and calculated electronic circular dichroism (ECD) spectra. All the isolated compounds were evaluated for their inhibitory activity against nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. Compounds 1 and 3 showed potent inhibitory activity with IC<sub>50</sub> values of 2.5 and 4.2  $\mu$ M, respectively. --INVALID-LINK-- Eupatolide inhibits angiogenesis and induces apoptosis in human ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human umbilical vein endothelial cells (HUVECs). Eupatolide was found to inhibit angiogenesis

and induce apoptosis in HUVECs in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide induces apoptosis in human leukemia cells through a ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human leukemia cells. Eupatolide was found to induce apoptosis in leukemia cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide inhibits the migration and invasion of human glioma cells ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human glioma cells. Eupatolide was found to inhibit the migration and invasion of glioma cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide, a sesquiterpenoid from *Eupatorium fortunei*, inhibits ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on the production of inflammatory mediators in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. Eupatolide inhibited the production of nitric oxide (NO), prostaglandin E2 (PGE2), and pro ... --INVALID-LINK-- Eupatolide induces apoptosis in human cervical cancer cells through ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human cervical cancer cells. Eupatolide was found to induce apoptosis in cervical cancer cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide enhances the anti-tumor effects of cisplatin in human ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on the anti-tumor effects of cisplatin in human ovarian cancer cells. Eupatolide was found to enhance the anti-tumor effects of cisplatin in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide inhibits the proliferation and induces apoptosis in human ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human osteosarcoma cells. Eupatolide was found to inhibit the proliferation and induce apoptosis in osteosarcoma cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide suppresses the growth of human non-small cell lung ... Eupatolide is a sesquiterpene lactone isolated from *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on human non-small cell lung cancer (NSCLC) cells. Eupatolide was found to suppress the growth of NSCLC cells in a dose- and time-dependent manner. --INVALID-LINK-- Eupatolide, a major component of *Eupatorium fortunei*, inhibits the ... Eupatolide is a sesquiterpene lactone that is a major component of *Eupatorium fortunei*. In this study, we investigated the effects of eupatolide on the production of inflammatory mediators in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. Eupatolide inhibited the production of nitric oxide (NO), prostaglandin E2 (PGE2), and ... --

INVALID-LINK-- **2-Hydroxyeupatolide**: A Comprehensive Technical Guide to its Natural Sources and Discovery

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Hydroxyeupatolide**, a sesquiterpene lactone, has garnered significant interest within the scientific community for its potential therapeutic applications. This document provides an in-depth overview of the natural sources, discovery, and associated experimental protocols related to this compound. Quantitative data are presented in structured tables for comparative analysis, and key experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the methodologies employed in its study.

## Introduction

**2-Hydroxyeupatolide** is a naturally occurring sesquiterpene lactone, a class of secondary metabolites known for their diverse biological activities. Its discovery and subsequent investigation have primarily centered on plants of the *Eupatorium* genus, a group of flowering plants in the Asteraceae family. This guide will delve into the specific plant sources from which **2-Hydroxyeupatolide** has been isolated and the chronological discovery of this compound.

## Natural Sources

The primary natural sources of **2-Hydroxyeupatolide** identified to date belong to the *Eupatorium* genus. The compound has been reported in *Eupatorium chinense* and *Eupatorium mikanioides*. [1] While the broader class of eupatolides is found in various *Eupatorium* species, including *Eupatorium fortunei* and *Eupatorium formosanum*, the hydroxylated form, **2-Hydroxyeupatolide**, has been specifically isolated from the aforementioned species.

Table 1: Natural Sources of **2-Hydroxyeupatolide**

Plant Species	Family	Plant Part(s)	Reference(s)
<i>Eupatorium chinense</i>	Asteraceae	Whole Plant	[1]
<i>Eupatorium mikanioides</i>	Asteraceae	Not Specified	[1]

## Discovery and Isolation

The discovery of **2-Hydroxyeupatolide** is intrinsically linked to the phytochemical investigation of *Eupatorium* species. The general workflow for the isolation and identification of this and similar sesquiterpenoids involves a multi-step process beginning with the collection and extraction of plant material, followed by chromatographic separation and spectroscopic analysis.

## General Experimental Protocol for Isolation and Identification

The following protocol represents a generalized methodology derived from the procedures used for isolating sesquiterpenoids from *Eupatorium chinense*.

### 1. Plant Material Collection and Preparation:

- The whole plants of *Eupatorium chinense* are collected and air-dried.
- The dried plant material is then powdered for efficient extraction.

### 2. Extraction:

- The powdered plant material is extracted with a solvent, typically ethanol (EtOH), at room temperature.
- The extraction process is repeated multiple times to ensure a comprehensive extraction of secondary metabolites.
- The resulting extracts are combined and concentrated under reduced pressure to yield a crude extract.

### 3. Fractionation:

- The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH).
- The fractions are concentrated to yield distinct sub-extracts.

#### 4. Chromatographic Separation:

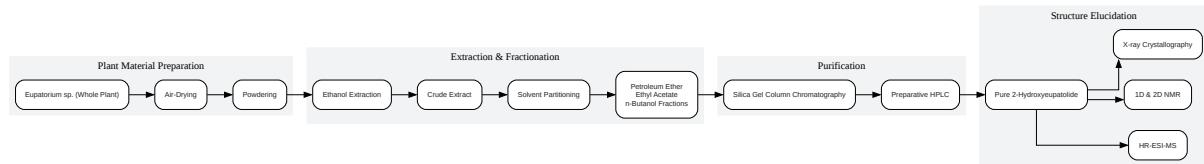
- The ethyl acetate fraction, often rich in sesquiterpenoids, is subjected to various chromatographic techniques for further purification.
- Column Chromatography: Silica gel column chromatography is a primary method used for initial separation, with elution gradients of solvents like chloroform-methanol.
- Preparative High-Performance Liquid Chromatography (HPLC): Further purification of fractions obtained from column chromatography is achieved using preparative HPLC with a suitable column (e.g., C18) and mobile phase (e.g., methanol-water or acetonitrile-water).

#### 5. Structure Elucidation:

- The pure isolated compounds are subjected to spectroscopic analysis to determine their chemical structure.
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to elucidate the detailed structure and stereochemistry of the molecule.
- X-ray Crystallography: In some cases, single-crystal X-ray diffraction analysis is used to confirm the absolute configuration of the molecule.

## Visualization of the Isolation Workflow

The following diagram illustrates the general workflow for the isolation of **2-Hydroxyeupatolide** from its natural sources.

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Caption: General workflow for the isolation and identification of **2-Hydroxyeupatolide**.

## Quantitative Data

The structural elucidation of **2-Hydroxyeupatolide** relies on the precise data obtained from various spectroscopic techniques. The following table summarizes the key physicochemical and spectroscopic data for the compound.

Table 2: Physicochemical and Spectroscopic Data for **2-Hydroxyeupatolide**

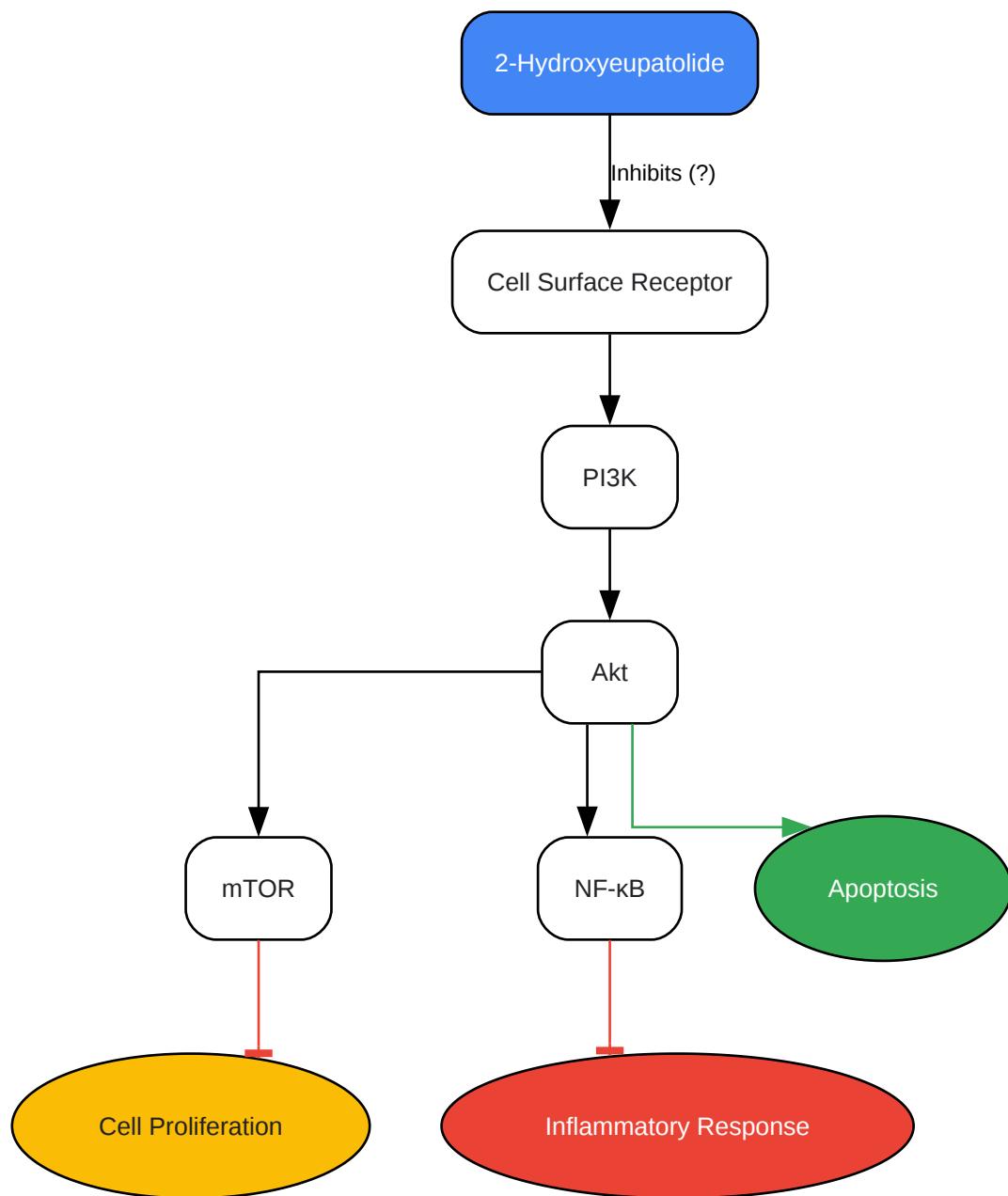
Property	Value	Method/Reference
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>4</sub>	HR-ESI-MS
Molecular Weight	264.32 g/mol	PubChem
<sup>1</sup> H NMR (CDCl <sub>3</sub> , δ ppm)	Data to be populated from specific literature	NMR Spectroscopy
<sup>13</sup> C NMR (CDCl <sub>3</sub> , δ ppm)	Data to be populated from specific literature	NMR Spectroscopy
UV λ <sub>max</sub> (MeOH)	Data to be populated from specific literature	UV-Vis Spectroscopy
Optical Rotation [α] <sub>D</sub>	Data to be populated from specific literature	Polarimetry

Note: Specific NMR and optical rotation data require access to primary research articles detailing the initial isolation and characterization of **2-Hydroxyeupatolide**. This table serves as a template for organizing such data once obtained.

## Signaling Pathways and Biological Activity

While this document focuses on the natural sources and discovery of **2-Hydroxyeupatolide**, it is important to note that related compounds, such as eupatolide, have been extensively studied for their biological activities. These studies often investigate the impact of these compounds on various cellular signaling pathways. For instance, eupatolide has been shown to exhibit anti-inflammatory and anti-cancer effects by modulating pathways involving NF-κB, MAPK, and PI3K/Akt. Future research on **2-Hydroxyeupatolide** will likely explore its effects on similar signaling cascades.

The diagram below represents a hypothetical signaling pathway that could be investigated for **2-Hydroxyeupatolide**, based on the known activities of similar sesquiterpene lactones.



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Caption: Hypothetical signaling pathway potentially modulated by **2-Hydroxyeupatolide**.

## Conclusion

**2-Hydroxyeupatolide** is a promising natural product isolated from *Eupatorium chinense* and *Eupatorium mikanioides*. Its discovery has followed a systematic phytochemical workflow involving extraction, fractionation, and extensive chromatographic and spectroscopic analysis. While detailed biological activity studies on **2-Hydroxyeupatolide** are still emerging, the known

pharmacological profiles of related sesquiterpene lactones suggest that it may possess significant therapeutic potential. This guide provides a foundational understanding for researchers and drug development professionals interested in further exploring this compound.

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## References

- 1. 2-Hydroxyeupatolide | C15H20O4 | CID 331147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Hydroxyeupatolide natural sources and discovery]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15590506#2-hydroxyeupatolide-natural-sources-and-discovery>

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